

Unveiling Dodoviscin I: A Technical Guide to Its Natural Source and Isolation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dodoviscin I*

Cat. No.: *B15570114*

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Introduction

Dodoviscin I is a flavonoid derivative that, along with a series of related compounds known as dodoviscins, has been isolated from the plant *Dodonaea viscosa*. This technical guide provides an in-depth overview of the natural sources of **Dodoviscin I**, offering a compilation of available data on its isolation and characterization. While specific quantitative data and detailed experimental protocols for **Dodoviscin I** remain elusive in readily available scientific literature, this document synthesizes the existing knowledge on the phytochemical analysis of *Dodonaea viscosa* to provide a foundational understanding for researchers.

Natural Source: *Dodonaea viscosa*

The primary natural source of the dodoviscin family of compounds, including **Dodoviscin I**, is *Dodonaea viscosa*, a flowering plant belonging to the Sapindaceae family.[1][2] This resilient shrub is found in tropical, subtropical, and warm temperate regions across the globe and has a history of use in traditional medicine.[3][4] Phytochemical investigations of *D. viscosa* have revealed a rich and diverse array of secondary metabolites, including flavonoids, terpenoids, saponins, and tannins.[3][4][5] The dodoviscins represent a specific class of flavonoids found within this plant. One study has explicitly mentioned the isolation of "dodoviscins A-J" from *D. viscosa*.

Quantitative Data

Detailed quantitative data specifically for the yield of **Dodoviscin I** from *Dodonaea viscosa* is not extensively reported in the currently available literature. General phytochemical screenings have quantified total flavonoid content in the leaves of *D. viscosa*. For instance, one study reported a significant flavonoid content of 32.21 mg/gram in the leaves. However, this figure represents the total flavonoid content and not the specific yield of **Dodoviscin I**. Further research is required to ascertain the precise concentration of **Dodoviscin I** in various parts of the plant.

Table 1: General Phytochemical Composition of *Dodonaea viscosa* Leaves

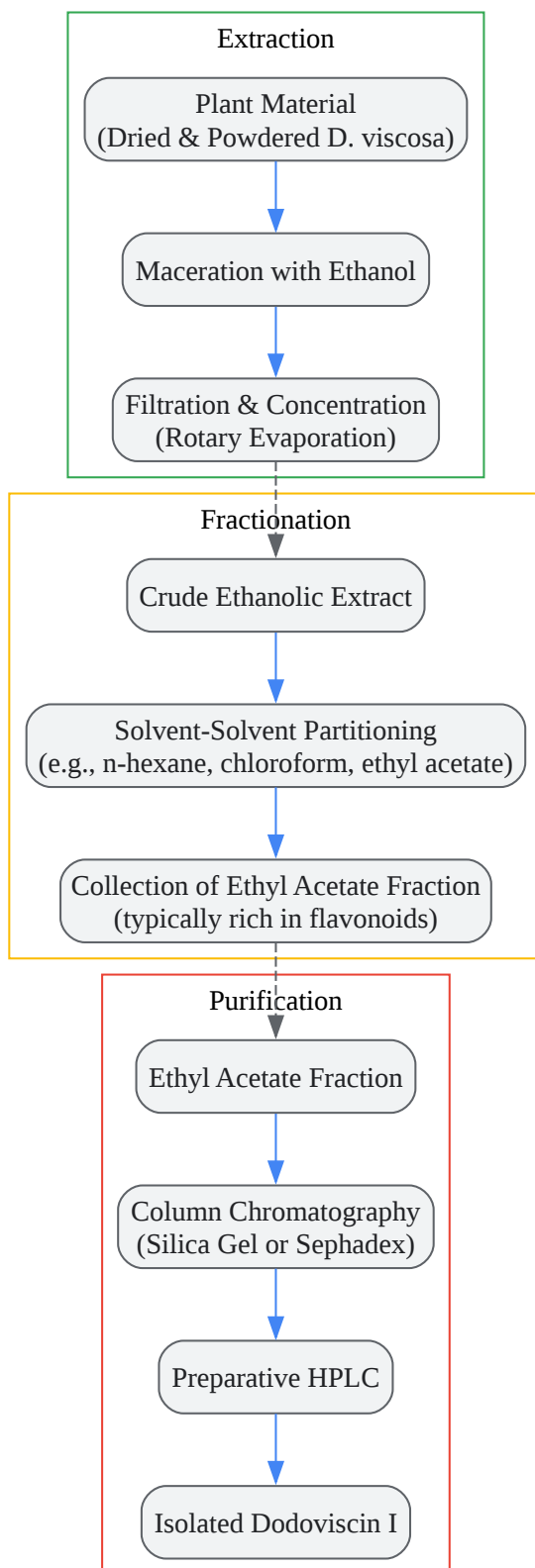
Phytochemical Class	Presence/Quantity
Flavonoids	Present (32.21 mg/g)
Saponins	Present (29.08 mg/g)
Phenols	Present (127.90 mg/g)
Alkaloids	Present
Steroids	Present
Terpenoids	Present
Tannins	Present
Glycosides	Present

Note: The quantitative data is based on general phytochemical analysis and does not represent the specific yield of **Dodoviscin I**.

Experimental Protocols

While a specific, detailed experimental protocol for the isolation of **Dodoviscin I** could not be found in the reviewed literature, a general methodology for the extraction and fractionation of flavonoids from *Dodonaea viscosa* can be outlined based on common practices in phytochemical research. This generalized protocol serves as a foundational workflow for researchers aiming to isolate **Dodoviscin I**.

General Isolation Workflow for Flavonoids from *Dodonaea viscosa*



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- To cite this document: BenchChem. [Unveiling Dodoviscin I: A Technical Guide to Its Natural Source and Isolation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15570114#natural-sources-of-dodoviscin-i]

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